

# PhiKan 083 Hydrochloride: A Technical Guide to the Stabilization of p53-Y220C

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## Compound of Interest

Compound Name: *PhiKan 083 hydrochloride*

Cat. No.: *B2683578*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **PhiKan 083 hydrochloride**, a small molecule stabilizer of the tumor suppressor protein p53, specifically targeting the Y220C mutant. The p53 protein plays a critical role in preventing cancer formation, and its mutation is a common event in human cancers. The Y220C mutation is a structural mutant that destabilizes the p53 protein, leading to its denaturation and aggregation.<sup>[1]</sup> PhiKan 083 binds to a mutation-induced surface cavity in the p53-Y220C mutant, thereby stabilizing the protein and restoring its tumor-suppressive functions.

## Quantitative Data Summary

The following tables summarize the key quantitative data associated with the interaction of PhiKan 083 and related compounds with the p53-Y220C mutant.

Table 1: Binding Affinity of Stabilizing Compounds for p53-Y220C

Compound	Method	Binding Affinity (Kd)	Cell Line
PhiKan 083 hydrochloride	Not Specified	167 $\mu$ M[2][3]	-
PhiKan 083 hydrochloride	Not Specified	150 $\mu$ M	Ln229[2]
PK11007	Not Specified	Not Specified	-
Carbazole derivatives (general)	Not Specified	150 $\mu$ M (for compound PK-083)[1]	-
PC14586	Not Specified	~2.5 nmol/L[1]	-

Table 2: Thermal Stabilization of p53-Y220C by Small Molecules

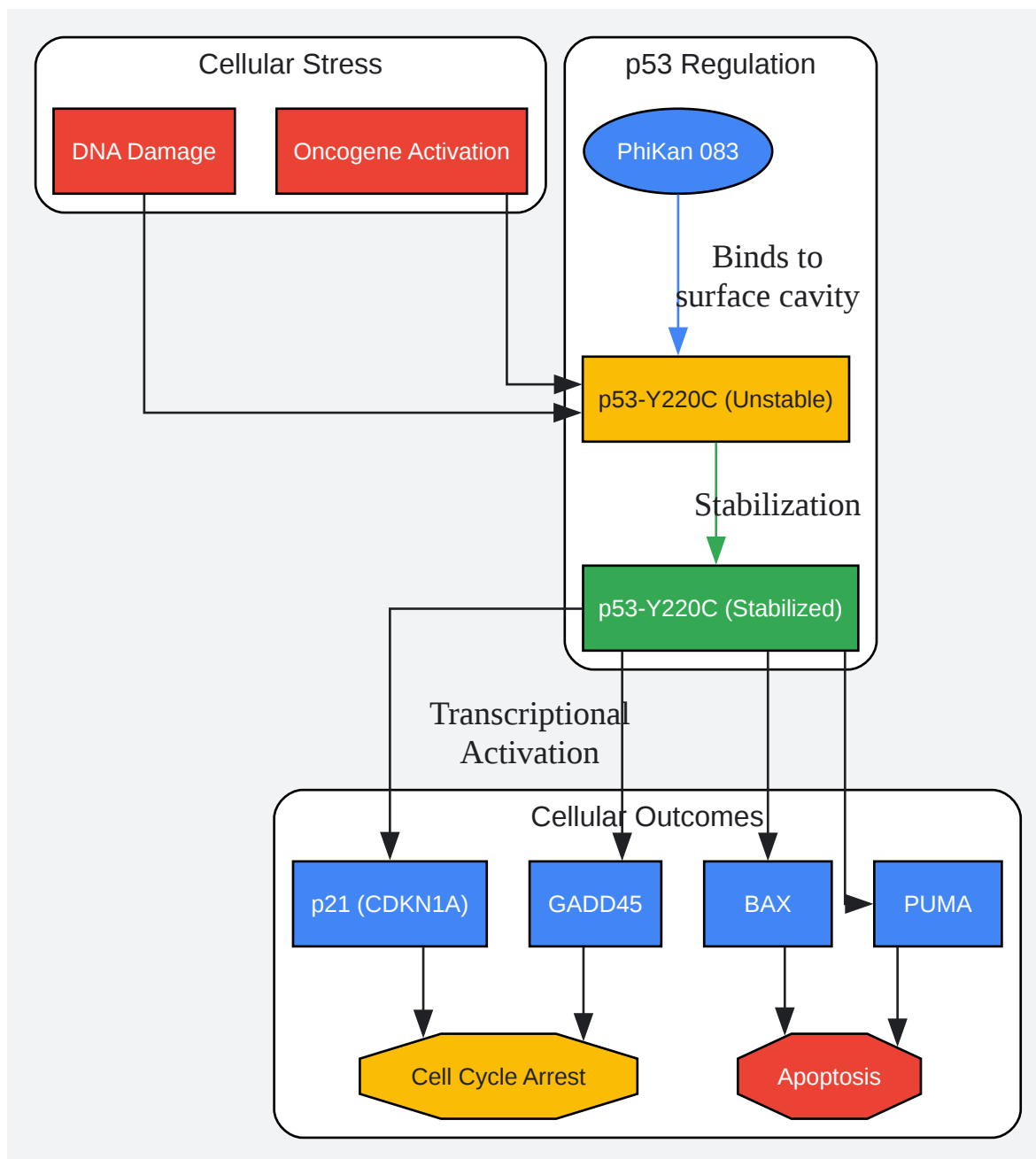
Compound	Concentration	Thermal Shift ( $\Delta$ Tm)
PK11007	Not Specified	Up to 3 °C
Covalent Stabilizer (KG1)	Not Specified	+1.28°C $\pm$ 0.01°C
PhiKan 083	250 $\mu$ mol/L	+1.11°C $\pm$ 0.06°C[4]

Table 3: Cellular Effects of **PhiKan 083 Hydrochloride**

Cell Line	Concentration	Incubation Time	Effect
Engineered variants of Ln229	125 $\mu$ M	48 hours	Reduces cell viability[2][5]
Ln229 (p53wt, p53Y220C, p53G245S, p53R282W)	100 $\mu$ M (in combination with 1 $\mu$ M NSC 123127)	Not Specified	Enhances pro-apoptotic activity[2][3]

## Core Signaling Pathway and Mechanism of Action

The Y220C mutation in the p53 protein creates a surface crevice that destabilizes its structure, leading to a loss of its tumor suppressor function. PhiKan 083 acts by binding to this specific cavity, stabilizing the protein's native conformation and restoring its ability to regulate downstream target genes involved in cell cycle arrest and apoptosis.



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p53 signaling pathway with PhiKan 083 intervention.

## Experimental Protocols

The following are compiled methodologies for key experiments based on information from multiple sources. These protocols are intended as a guide and may require optimization for specific laboratory conditions.

### Thermal Shift Assay (Differential Scanning Fluorimetry)

This assay measures the change in the thermal denaturation temperature ( $T_m$ ) of a protein upon ligand binding. An increase in  $T_m$  indicates stabilization of the protein.

Materials:

- Purified p53-Y220C protein
- **PhiKan 083 hydrochloride** stock solution (in DMSO)
- Assay buffer (e.g., 50 mM HEPES pH 7.5, 150 mM NaCl, 5 mM DTT)
- SYPRO Orange dye (5000x stock in DMSO)
- Real-time PCR instrument with a thermal ramping feature

Procedure:

- Prepare a master mix containing the p53-Y220C protein at a final concentration of 2-5  $\mu$ M in the assay buffer.
- Add SYPRO Orange dye to the master mix to a final concentration of 5x.
- Dispense the protein-dye mixture into the wells of a 96-well PCR plate.
- Add **PhiKan 083 hydrochloride** to the wells at various concentrations. Include a DMSO control.
- Seal the plate and centrifuge briefly to mix.
- Place the plate in the real-time PCR instrument.

- Set the instrument to ramp the temperature from 25 °C to 95 °C at a rate of 1 °C/minute.
- Monitor the fluorescence of SYPRO Orange at each temperature increment.
- The melting temperature ( $T_m$ ) is determined by fitting the fluorescence data to a Boltzmann equation, representing the midpoint of the protein unfolding transition. The change in melting temperature ( $\Delta T_m$ ) is calculated by subtracting the  $T_m$  of the control from the  $T_m$  of the sample with PhiKan 083.

## Fluorescence Polarization Assay

This assay measures the binding of a small, fluorescently labeled molecule to a larger protein. The binding event causes a change in the polarization of the emitted light.

Materials:

- Purified p53-Y220C protein
- A fluorescently labeled small molecule probe known to bind p53-Y220C
- **PhiKan 083 hydrochloride**
- Assay buffer (e.g., 20 mM Tris-HCl pH 8.0, 150 mM NaCl, 5% glycerol)
- A microplate reader with fluorescence polarization capabilities

Procedure:

- In a 384-well plate, add the fluorescent probe at a fixed concentration (typically at or below its  $K_d$  for p53-Y220C).
- Add varying concentrations of **PhiKan 083 hydrochloride**.
- Add the p53-Y220C protein to initiate the binding reaction.
- Incubate the plate at room temperature for a specified time to reach equilibrium.
- Measure the fluorescence polarization using the microplate reader.

- A decrease in fluorescence polarization indicates that PhiKan 083 is competing with the fluorescent probe for binding to p53-Y220C.
- The data can be used to calculate the binding affinity ( $K_i$ ) of PhiKan 083.

## p53-Dependent Reporter Gene Assay

This cell-based assay measures the transcriptional activity of p53. Restoration of p53 function by PhiKan 083 will lead to the expression of a reporter gene (e.g., luciferase) under the control of a p53-responsive promoter.

### Materials:

- A cancer cell line expressing the p53-Y220C mutation (e.g., BxPC-3).
- A reporter plasmid containing a p53-responsive element driving the expression of a reporter gene (e.g., pGL3-p21-promoter-luciferase).
- A transfection reagent.
- **PhiKan 083 hydrochloride**.
- Luciferase assay reagent.
- A luminometer.

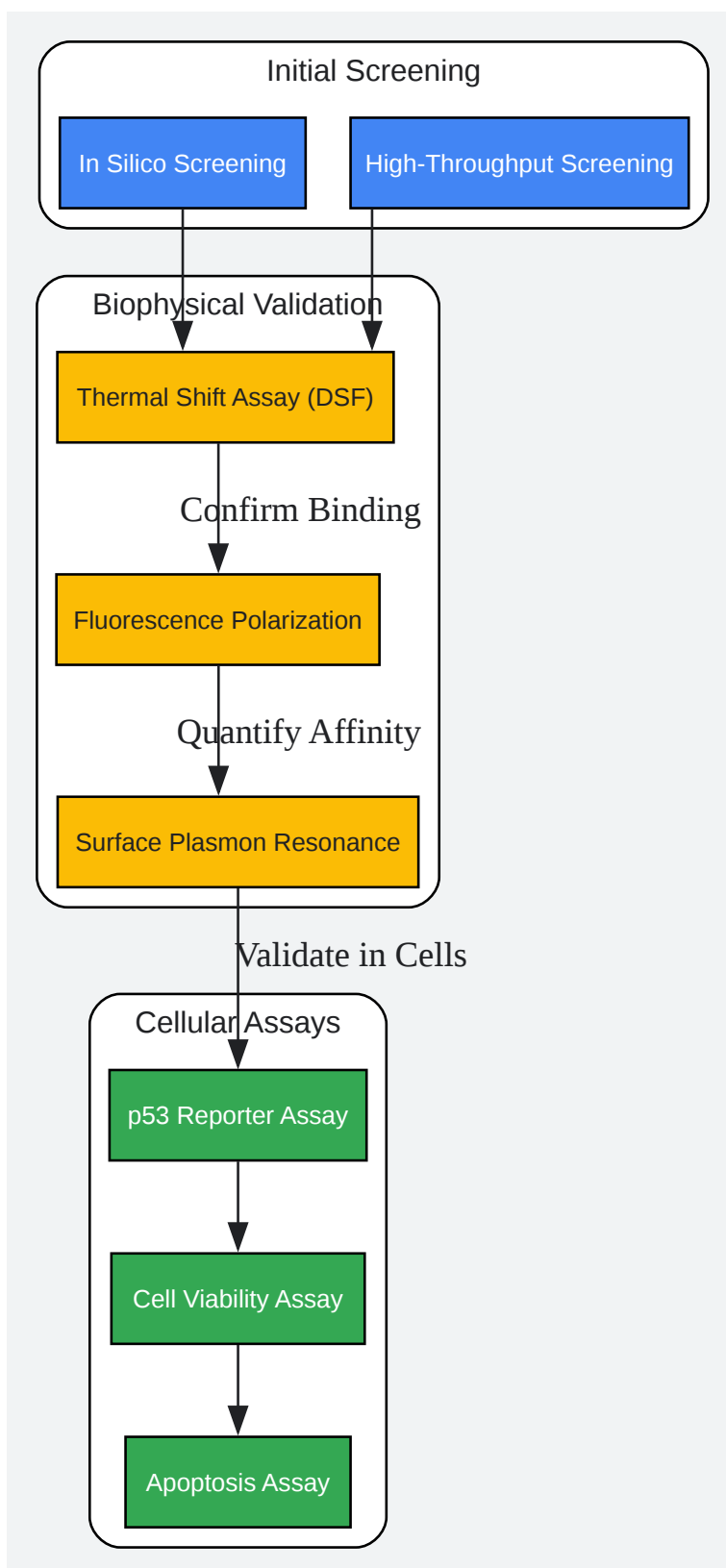
### Procedure:

- Seed the p53-Y220C expressing cells in a 96-well plate.
- Transfect the cells with the p53-reporter plasmid using a suitable transfection reagent.
- After 24 hours, treat the cells with varying concentrations of **PhiKan 083 hydrochloride**. Include a vehicle control (DMSO).
- Incubate the cells for an additional 24-48 hours.
- Lyse the cells and add the luciferase assay reagent.

- Measure the luminescence using a luminometer.
- An increase in luciferase activity indicates that PhiKan 083 has restored the transcriptional function of p53-Y220C.

## Experimental and Drug Discovery Workflow

The process of identifying and characterizing small molecule stabilizers for p53-Y220C, such as PhiKan 083, typically follows a structured workflow from initial screening to cellular validation.



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Workflow for p53-Y220C stabilizer discovery.



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## References

- 1. The Cell-Cycle Arrest and Apoptotic Functions of p53 in Tumor Initiation and Progression - PMC [pmc.ncbi.nlm.nih.gov]
- 2. p53 Pathway for Apoptosis Signaling | Thermo Fisher Scientific - HK [thermofisher.com]
- 3. Small molecules that targeting p53 Y220C protein: mechanisms, structures, and clinical advances in anti-tumor therapy. - National Genomics Data Center (CNCB-NGDC) [ngdc.cncb.ac.cn]
- 4. Discovery of Compounds that reactivate p53 mutants in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 5. A Small Molecule Reacts with the p53 Somatic Mutant Y220C to Rescue Wild-type Thermal Stability - PMC [pmc.ncbi.nlm.nih.gov]
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